An In-Depth Technical Guide on the Catechol-Substituted Cephalosporin FR295389

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*FR295389*
CAS No.:	*1019207-72-7*
Cat. No.:	*B607548*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

FR295389 is a novel dihydroimidazopyrazolium cephalosporin distinguished by a catechol substituent. This structural feature enables it to act as a siderophore, hijacking bacterial iron uptake systems to gain entry into Gram-negative bacteria. This "Trojan horse" mechanism allows **FR295389** to bypass common resistance mechanisms, such as porin channel mutations. Once in the periplasmic space, it exerts its bactericidal effect by inhibiting penicillin-binding proteins (PBPs), which are essential enzymes for cell wall synthesis. Notably, **FR295389** has demonstrated moderate activity against challenging pathogens like IMP-type metallo-β-lactamase (MBL)-producing Pseudomonas aeruginosa. This technical guide provides a comprehensive overview of the available data on **FR295389**, its mechanism of action, and detailed experimental protocols for its evaluation. Due to the limited publicly available data specifically for **FR295389**, information from the closely related and well-studied catechol-substituted cephalosporin, cefiderocol, is used as a proxy to illustrate key concepts and methodologies.

Chemical Structure and Properties

FR295389 is a complex cephalosporin derivative. Its chemical structure is provided below.

- Molecular Formula: $C_{25}H_{33}N_{13}O_7S_2 \cdot H_2O_4S$
- SMILES Notation:CC(C)(C(=O)O)O/N=C(/c1nc(N)sn1)\C(=O)N[C@@H]2C(=O)N3C(=C(CN4C=C(C5=NCCN54)N(CCCN)C(=N)N)CS[C@]23[H])C(=O)O.OS(=O)(=O)O

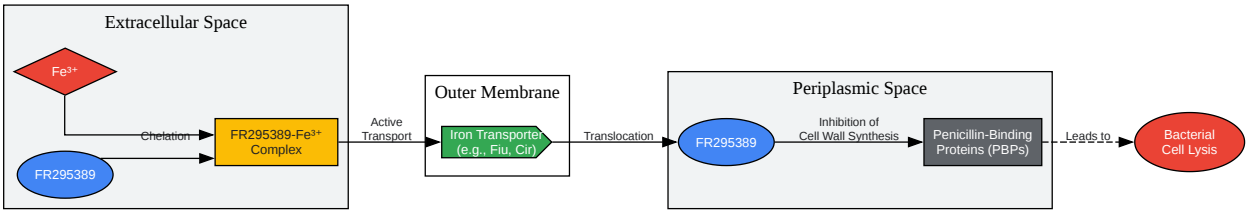
Mechanism of Action: The "Trojan Horse" Strategy

The primary mechanism of action of **FR295389** and other catechol-substituted cephalosporins involves a siderophore-mimicking strategy to overcome the outer membrane barrier of Gram-negative bacteria.

- Chelation of Iron: In the iron-deficient environment of a host infection, the catechol moiety of **FR295389** chelates ferric iron (Fe^{3+}).
- Active Transport: The **FR295389**-iron complex is recognized by bacterial iron transporters on the outer membrane, such as the Fiu and Cir proteins in Escherichia coli. This active transport mechanism is significantly more efficient than passive diffusion through porin channels.[1]

© 2026 BenchChem. All rights reserved.

- Periplasmic Accumulation: Once in the periplasmic space, **FR295389** dissociates from the iron.
- PBP Inhibition: The cephalosporin core of **FR295389** then covalently binds to the active site of essential penicillin-binding proteins (PBPs), inhibiting the transpeptidation step of peptidoglycan synthesis. This disruption of cell wall integrity leads to bacterial cell death.



Click to download full resolution via product page

Caption: Siderophore-mediated uptake and mechanism of action of **FR295389**.

Quantitative Data

In Vitro Antimicrobial Activity

The antimicrobial activity of catechol-substituted cephalosporins is typically evaluated using broth microdilution methods in iron-depleted media to mimic the conditions of an infection and induce the expression of bacterial iron transporters.

Table 1: In Vitro Activity of **FR295389** against IMP-type Metallo-β-lactamase-Producing Pseudomonas aeruginosa

Organism	Number of Isolates	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference
IMP-type MBL-producing P. aeruginosa	21	8.0	32	[2]

Enzyme Kinetics

FR295389 has been shown to be a poor substrate for IMP-1 metallo-β-lactamase, which contributes to its activity against MBL-producing strains.

Table 2: Relative Kinetic Parameters of **FR295389** against IMP-1 Metallo-β-lactamase

Substrate	Relative K_m vs. Ceftazidime	Relative kcat vs. Ceftazidime	Implication	Reference
FR295389	>20-fold higher	12-fold lower	Poor substrate for IMP-1 hydrolysis	[2]

Experimental Protocols

Antimicrobial Susceptibility Testing (Broth Microdilution in Iron-Depleted Medium)

This protocol is essential for accurately determining the Minimum Inhibitory Concentration (MIC) of siderophore cephalosporins.

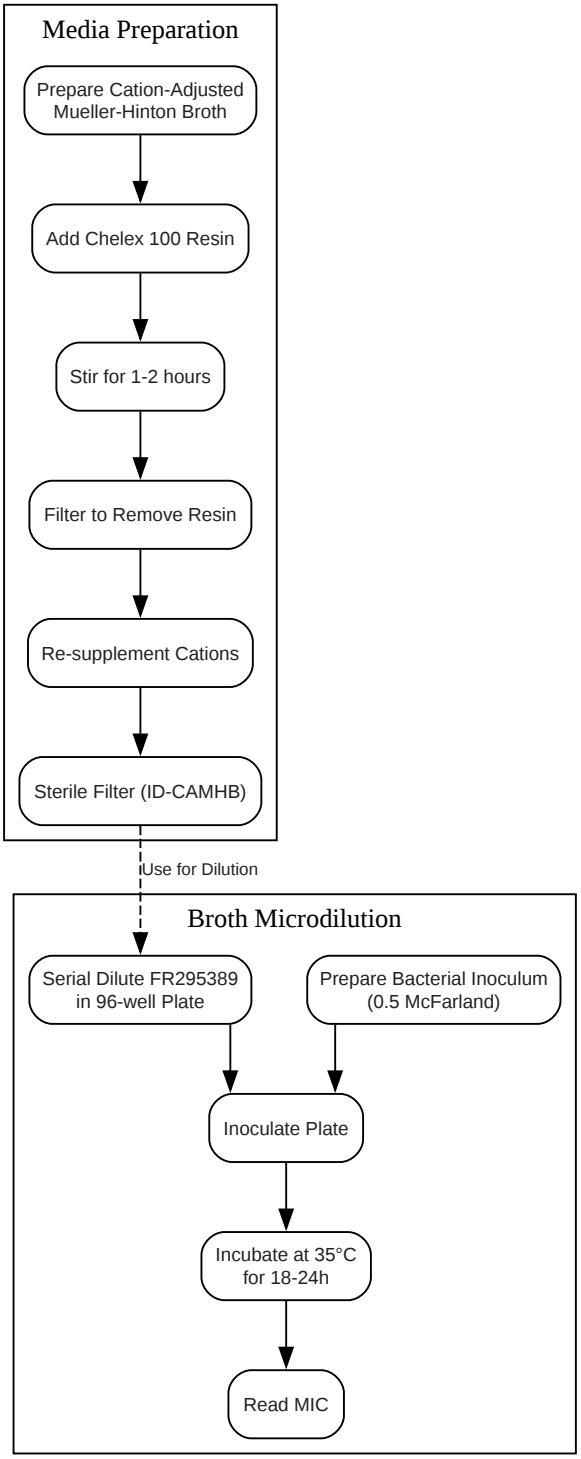
- Preparation of Iron-Depleted Cation-Adjusted Mueller-Hinton Broth (ID-CAMHB):

© 2026 BenchChem. All rights reserved.

- Prepare CAMHB according to the manufacturer's instructions.
- Add Chelex 100 resin at a concentration of 10 g/L to the broth.
- Stir the mixture for 1-2 hours at room temperature to allow for iron chelation.
- Filter the broth to remove the Chelex resin.
- Re-supplement the broth with cations (e.g., Ca^{2+}, Mg^{2+}, Zn^{2+}) to the appropriate concentrations as defined by CLSI standards.
- Sterilize the final ID-CAMHB by filtration.

- Broth Microdilution Assay:
  - Perform serial twofold dilutions of **FR295389** in ID-CAMHB in a 96-well microtiter plate.
  - Prepare a bacterial inoculum equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.
  - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
  - Incubate the plates at 35°C for 18-24 hours.
  - The MIC is defined as the lowest concentration of **FR295389** that completely inhibits visible bacterial growth.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for antimicrobial susceptibility testing of **FR295389**.

Penicillin-Binding Protein (PBP) Affinity Assay (Competitive Binding)

This assay determines the concentration of the antibiotic required to inhibit 50% of the binding of a labeled penicillin to the PBPs (IC_{50}).

- Membrane Preparation:

© 2026 BenchChem. All rights reserved.

- Grow the bacterial strain of interest to the mid-logarithmic phase.
- Harvest and wash the cells.
- Lyse the cells (e.g., by sonication or French press) and perform differential centrifugation to isolate the cell membrane fraction containing the PBPs.
- Resuspend the membrane preparation in a suitable buffer and determine the protein concentration.

- Competitive Binding Assay:
  - Incubate standardized amounts of the membrane preparation with increasing concentrations of unlabeled **FR295389** for a defined period (e.g., 10-30 minutes) at 37°C.
  - Add a fixed concentration of a labeled β-lactam (e.g., ^{3}H-penicillin or a fluorescent penicillin derivative) and incubate for another defined period to label the remaining unbound PBPs.
  - Stop the reaction by adding SDS-PAGE sample buffer and boiling.
  - Separate the proteins by SDS-PAGE.
- Detection and Quantification:
  - Visualize the labeled PBPs using autoradiography (for radiolabeled probes) or a fluorescence scanner (for fluorescent probes).
  - Quantify the band intensity for each PBP at each concentration of **FR295389**.
  - Plot the percentage of labeled PBP as a function of the **FR295389** concentration and determine the IC_{50} value for each PBP.

Iron Uptake Assay (Radiolabeled)

This assay directly measures the transport of iron into bacterial cells mediated by the siderophore-like activity of the cephalosporin.

- Preparation of Radiolabeled Iron Complex:
  - Mix equimolar amounts of **FR295389** and $FeCl_3$.
  - Add a radiolabeled iron isotope (e.g., $^{55}FeCl_3$ or $^{59}FeCl_3$) to the mixture.
  - Incubate to allow the formation of the radiolabeled **FR295389**-iron complex.
- Bacterial Cell Preparation:
  - Grow the bacterial strain in an iron-deficient medium to induce the expression of iron uptake systems.
  - Wash the cells multiple times with an iron-free buffer to remove any stored iron and resuspend them to a specific optical density.
- Uptake Measurement:
  - Initiate the uptake by adding the radiolabeled **FR295389**-iron complex to the bacterial suspension.
  - At various time points, take aliquots of the suspension and rapidly filter them through a membrane filter to separate the cells from the medium.
  - Wash the filter-bound cells to remove any non-internalized radiolabel.

© 2026 BenchChem. All rights reserved.

- Measure the radioactivity retained by the cells using a scintillation counter.
- The rate of iron uptake can then be calculated.

Conclusion

FR295389 represents a promising development in the fight against multidrug-resistant Gram-negative bacteria, particularly those producing metallo-β-lactamases. Its unique "Trojan horse" mechanism of action, facilitated by its catechol moiety, allows it to circumvent key bacterial defenses. While specific data on **FR295389** remains limited in the public domain, the principles of its activity and evaluation are well-established through studies of analogous siderophore cephalosporins. The experimental protocols detailed in this guide provide a robust framework for the further investigation and characterization of **FR295389** and other novel compounds in this class. Further research is warranted to fully elucidate its spectrum of activity, PBP binding profile, and in vivo efficacy to realize its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Kinetic Study of Laboratory Mutants of NDM-1 Metallo-β-Lactamase and the Importance of an Isoleucine at Position 35 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In vitro antibacterial activity of a new cephalosporin, FR295389, against IMP-type metallo-beta-lactamase-producers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide on the Catechol-Substituted Cephalosporin FR295389]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607548/docs#an-in-depth-technical-guide-on-the-catechol-substituted-cephalosporin-fr295389]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.